

"2-Bromo-4-chloroaniline" physical and chemical properties

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Compound of Interest

Compound Name: 2-Bromo-4-chloroaniline

Cat. No.: B1265534

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2-Bromo-4-chloroaniline: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical and chemical properties of **2-Bromo-4-chloroaniline**. It includes structured data on its properties, detailed experimental protocols for its synthesis and characterization, and a visualization of a typical synthesis workflow.

Core Properties of 2-Bromo-4-chloroaniline

2-Bromo-4-chloroaniline is a halogenated aromatic amine that serves as a crucial intermediate in the synthesis of a variety of organic compounds, including pharmaceuticals, dyes, and agrochemicals.^[1] Its chemical structure, featuring a benzene ring substituted with bromine, chlorine, and an amino group, imparts specific reactivity that makes it a versatile building block in organic chemistry.

Physical and Chemical Data

The key physical and chemical properties of **2-Bromo-4-chloroaniline** are summarized in the tables below for easy reference and comparison.

Identifier	Value	Source(s)
CAS Number	873-38-1	[2]
Molecular Formula	C ₆ H ₅ BrClN	[2]
Molecular Weight	206.47 g/mol	[3][4]
Appearance	White to light yellow or pale brown crystalline powder	[1][3]
Odor	Faint aromatic odor	[1]

Property	Value	Source(s)
Melting Point	64-68 °C (lit.)	[4]
Boiling Point	Not available	
Density	1.722 g/cm ³ (Predicted)	
Solubility	Sparingly soluble in water; Soluble in organic solvents like ethanol, ether, and chloroform.	[1][5]
pKa	Not available	

Experimental Protocols

Detailed methodologies for the synthesis and characterization of **2-Bromo-4-chloroaniline** are crucial for its effective use in research and development.

Synthesis of 2-Bromo-4-chloroaniline

A common method for the synthesis of **2-Bromo-4-chloroaniline** involves the electrophilic bromination of 4-chloroaniline. The following protocol is a representative example.[6]

Materials:

- 4-Chloroaniline

- N-Bromosuccinimide (NBS)
- Carbon tetrachloride (CCl₄)
- Stirring apparatus
- Reaction flask
- Filtration apparatus

Procedure:

- Dissolve 4-chloroaniline in carbon tetrachloride in a reaction flask.
- Slowly add N-Bromosuccinimide (NBS) to the solution while stirring at room temperature.
- Continue stirring for 1 hour.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, the product can be isolated by filtration and purified by recrystallization.

A multi-step synthesis starting from aniline has also been reported, involving acetylation, bromination, chlorination, and subsequent deacetylation to yield the final product.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Characterization

The identity and purity of synthesized **2-Bromo-4-chloroaniline** can be confirmed using various spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ¹H NMR (CDCl₃): δ 7.40 (d, J = 2.4 Hz, 1H), 7.06 (dd, J = 8.6, 2.4 Hz, 1H), 6.67 (d, J = 8.4 Hz, 1H), 4.07 (br s, 2H, NH₂).[\[10\]](#)
- ¹³C NMR (CDCl₃): δ 142.8, 131.8, 128.3, 123.0, 116.2, 109.1.[\[10\]](#)

Infrared (IR) Spectroscopy: The NIST WebBook provides access to the gas-phase IR spectrum of **2-Bromo-4-chloroaniline**, which can be used for structural confirmation.[\[11\]](#)

Mass Spectrometry (MS): The electron ionization mass spectrum of **2-Bromo-4-chloroaniline** can be found in the NIST WebBook, aiding in the determination of its molecular weight and fragmentation pattern.[12]

Reactivity and Applications

2-Bromo-4-chloroaniline is a versatile intermediate in organic synthesis. The amino group can be diazotized and substituted, while the halogen atoms can participate in various cross-coupling reactions, such as Suzuki and Buchwald-Hartwig couplings, to form carbon-carbon and carbon-nitrogen bonds. These reactions are fundamental in the construction of more complex molecules for pharmaceutical and materials science applications.[1][4] It is a key starting material for the synthesis of certain dyes, pesticides, and pharmaceutical agents.[1][5]

Biological Activity

Currently, there is limited information available in the public domain regarding the specific biological activities or signaling pathway involvement of **2-Bromo-4-chloroaniline** itself. Its primary role is as a precursor molecule in the synthesis of biologically active compounds. Research on a related isomer, 4-bromo-3-chloroaniline, has shown some inhibitory effects on cytochrome P450 enzymes, suggesting that halogenated anilines as a class may have interactions with biological systems that warrant further investigation.[13]

Visualizations

Synthesis Workflow

The following diagram illustrates a typical workflow for the laboratory synthesis and purification of **2-Bromo-4-chloroaniline**.



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